

Technical Comparison Guide: ^1H NMR Spectrum Analysis of Z-Gly-Ala-OH

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Compound of Interest

Compound Name: Z-Gly-ala-OH

CAS No.: 3079-63-8

Cat. No.: B1336514

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Part 1: Executive Summary & Structural Logic

Z-Gly-Ala-OH represents a fundamental dipeptide building block protected by a Carbobenzoxy (Cbz or Z) group. Its analysis is a critical benchmark in peptide synthesis quality control. This guide moves beyond basic assignment, comparing the two critical variables in its analysis: Solvent Selection (DMSO-d_6 vs. CDCl_3) and Field Strength (300 MHz vs. 600 MHz).

The core challenge in analyzing **Z-Gly-Ala-OH** is not merely identifying peaks, but resolving the labile amide protons and distinguishing the diastereotopic nature of the glycine protons induced by the chiral alanine center.

Structural Breakdown

To validate the spectrum, one must confirm three distinct chemical moieties:

- The Z-Group (Protecting Group): Aromatic ring (5H) and benzylic methylene (2H).
- The Glycine Linker: An

-methylene group (

).

- The Alanine Terminus: A chiral

-methine (

) and a

-methyl group (

).

Part 2: Comparative Analysis – Experimental Variables

Comparison 1: Solvent Selection (DMSO-d₆ vs. CDCl₃)

The choice of solvent dictates the visibility of the amide backbone, which is crucial for confirming peptide bond integrity.

Feature	DMSO-d ₆ (Recommended)	CDCl ₃ (Alternative)	Scientific Rationale
Solubility	High	Moderate/Low	The polar carboxylic acid tail and amide bonds form strong H-bonds, often requiring the polarity of DMSO.
Amide Resolution	Excellent	Poor/Broad	DMSO acts as a H-bond acceptor, "locking" amide protons in place, slowing exchange, and sharpening signals (allowing -coupling measurement).
Water Interference	Significant (3.33 ppm)	Minimal (1.56 ppm)	DMSO is hygroscopic; the water peak often overlaps with Gly -protons if not dry.
Z-Group Clarity	Good	Excellent	The aromatic region is often cleaner in Chloroform, with less overlap from amide signals.

Verdict:DMSO-d₆ is the superior choice for full structural characterization because it allows for the verification of the amide backbone (

signals), which are often invisible or broadened in CDCl₃ due to rapid exchange or aggregation.

Comparison 2: Field Strength (300 MHz vs. 600 MHz)

Feature	300 MHz (Routine)	600 MHz (High-Res)	Impact on Z-Gly-Ala-OH
Glycine Splitting	Appears as Singlet/Broad	AB System (dd)	The chiral Alanine center induces magnetic non-equivalence in the Glycine . High field is required to resolve this diastereotopic splitting.
Aromatic Region	Multiplet (Overlap)	Resolved Multiplet	600 MHz can distinguish the ortho, meta, and para protons of the Z-group ring.

Part 3: Experimental Protocol (Self-Validating)

This protocol ensures reproducibility and minimizes artifacts such as water overlap or concentration-dependent shifting.

Step 1: Sample Preparation

- Massing: Weigh 5–10 mg of **Z-Gly-Ala-OH**.
- Solvent Addition: Add 0.6 mL of DMSO-d₆ (99.9% D).
 - Critical Step: Use an ampoule-sealed solvent to minimize water content (peak at 3.33 ppm).
- Homogenization: Vortex for 30 seconds. If the solution is cloudy, sonicate for 1 minute.
 - Validation: Solution must be optically clear. Particulates cause line broadening.[1]
- Transfer: Transfer to a clean, dry 5mm NMR tube. Cap immediately.

Step 2: Acquisition Parameters (Standard)

- Pulse Sequence:zg30 (30° pulse) or zg (90° pulse) with adequate relaxation delay.
- Scans (NS): 16 (minimum) to 64 (for clean baseline).
- Relaxation Delay (D1):
1.0 second (ensure integration accuracy of carboxyl/amide protons).
- Temperature: 298 K (25°C).

Part 4: Data Interpretation & Assignment[2]

The following table represents the theoretical expected shifts for **Z-Gly-Ala-OH** in DMSO-d₆ based on fragment analysis.

Master Assignment Table (DMSO-d₆)

Residue	Atom/Group	Type	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)
Acid		Broad Singlet	12.0 – 12.8	br s	1H	N/A (Exchangeable)
Amide	Ala-NH	Doublet	8.0 – 8.3	d	1H	
Amide	Gly-NH	Triplet	7.4 – 7.6	t	1H	
Z-Group	Aromatic Ring	Multiplet	7.30 – 7.40	m	5H	N/A
Z-Group	Benzyl	Singlet	5.00 – 5.05	s	2H	N/A
Alanine	-CH	Quintet/Multiplet	4.15 – 4.30	m	1H	
Glycine	-CH	Doublet/Multiplet	3.60 – 3.80	d/dd	2H	
Alanine	-CH	Doublet	1.25 – 1.30	d	3H	

“

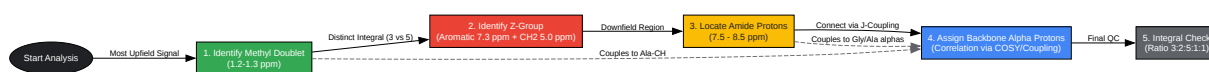
Note on Glycine Splitting: In lower fields (300 MHz), the Glycine

-CH

often appears as a doublet (coupling to NH). In higher fields (600 MHz), it may resolve into a "doublet of doublets" (ABX system) because the protons are diastereotopic due to the chiral center on Alanine.

Visualizing the Assignment Logic

The following diagram illustrates the flow of logic required to assign the spectrum, starting from the most distinct signals (Methyl) to the most complex (Aromatic/Amide).



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Caption: Logical workflow for the structural verification of **Z-Gly-Ala-OH**. Solid lines indicate procedural steps; dashed lines indicate scalar coupling correlations.

Part 5: Troubleshooting & Self-Validation

Issue 1: Missing Amide Peaks

- Cause: Solvent contains water or is too acidic/basic, causing rapid proton exchange.
- Solution: Dry the sample or switch to fresh DMSO-d₆ from a sealed ampoule.

Issue 2: Glycine Peak Overlap

- Cause: The Gly (approx 3.7 ppm) often overlaps with the strong water signal in DMSO (3.33 ppm) if the peak is broad.
- Solution: Increase temperature to 310K. This shifts the water peak upfield (lower ppm) while peptide signals remain relatively stationary, revealing the Glycine multiplet.

Issue 3: Impurity Identification

- Benzyl Alcohol: A common degradation product. Look for a singlet at ~4.5 ppm () and aromatic signals distinct from the Z-group.

- Free Alanine: Look for a doublet at ~1.45 ppm (shifted downfield compared to the peptide bound Ala).

References

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Sources

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